

Use of Cedrenol as a fragrance ingredient in perfumery

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An aromatic sesquiterpene alcohol, **cedrenol** is a valued ingredient in the fragrance industry, prized for its characteristic woody and sweet aroma reminiscent of cedarwood.[1] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **cedrenol** as a fragrance ingredient in perfumery.

Physicochemical and Olfactory Properties

Cedrenol is a naturally occurring compound found in the essential oils of various coniferous trees, particularly from the Cupressus (cypress) and Juniperus (juniper) genera.[1][2] Its principal constituent, cedrol, is a significant contributor to the characteristic woody scent of cedarwood oil.[1][3]

Table 1: Physicochemical Properties of **Cedrenol**



Property	Value	Source(s)	
Molecular Formula	C15H24O	[2]	
Molecular Weight	222.37 g/mol	[2]	
CAS Number	77-53-2 (for Cedrol) [2]		
Appearance	Colorless to pale brown viscous liquid	[3]	
Melting Point	86-87 °C (for Cedrol)	[2]	
Boiling Point	273 °C (for Cedrol)	[2]	
Density	~1.01 g/mL (for Cedrol)	[2]	
Flash Point	97.78 °C [4]		
Solubility	Insoluble in water; Soluble in ethanol and ether		

Table 2: Olfactory Profile of **Cedrenol**

Olfactory Characteristic	Description	Source(s)
Odor Type	Woody	[4]
Odor Description	Cedarwood, woody, sweet, soft	[4]
Substantivity on blotter	400 hours at 100%	[4]
Typical Use Level	Up to 8% in fragrance concentrate	[4]

Natural Occurrence and Concentration

Cedrenol, primarily as its isomer cedrol, is a major component of various cedarwood essential oils. The concentration can vary depending on the species and geographical origin of the plant.

Table 3: Concentration of Cedrol in Different Cedarwood Oils



Cedarwood Oil Source	Cedrol Concentration (%)	Source(s)
Juniperus virginiana (Virginia Cedarwood)	16 - 25	[3]
Juniperus mexicana (Texas Cedarwood)	~19	[2]
Chinese Cedarwood	8 (minimum)	[5]

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) for the Analysis of Cedrenol in Essential Oils

This protocol outlines a general method for the qualitative and quantitative analysis of **cedrenol** in an essential oil sample.

Objective: To identify and quantify **cedrenol** in a given essential oil sample.

Materials and Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- HP-5MS capillary column (or equivalent)
- Helium carrier gas
- Essential oil sample
- Cedrenol standard
- Solvent (e.g., hexane or ethanol)
- Autosampler vials
- Micropipettes

Procedure:

Methodological & Application





Sample Preparation: Prepare a 1% solution of the essential oil in the chosen solvent.
Prepare a series of standard solutions of cedrenol of known concentrations for calibration.

• GC-MS Parameters:

o Injector Temperature: 250 °C

Injection Volume: 1 μL

Split Ratio: 50:1

Carrier Gas: Helium at a constant flow rate of 1 mL/min.

Oven Temperature Program:

• Initial temperature: 60 °C, hold for 2 minutes.

Ramp: Increase to 240 °C at a rate of 3 °C/min.

Hold: Maintain at 240 °C for 10 minutes.

MS Transfer Line Temperature: 280 °C

Ion Source Temperature: 230 °C

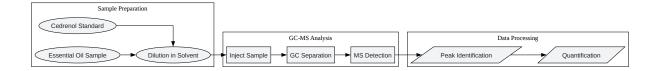
Mass Range: m/z 40-400

Data Analysis:

 Identify the cedrenol peak in the chromatogram by comparing its retention time and mass spectrum with that of the cedrenol standard.

 Quantify the amount of cedrenol in the sample by creating a calibration curve from the standard solutions and calculating the concentration based on the peak area of the cedrenol in the sample.





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GC-MS Analysis Workflow

Protocol for Formulation of a Woody Eau de Toilette

This protocol provides a basic framework for incorporating **cedrenol** into a simple fragrance formulation.

Objective: To create a stable and olfactorily pleasing woody Eau de Toilette.

Materials:

- Cedrenol
- Other essential oils and aroma chemicals (e.g., vetiver, sandalwood, bergamot)
- Perfumer's alcohol (denatured ethanol)
- · Distilled water
- Glass beakers and stirring rods
- Graduated cylinders
- Filter paper
- Glass storage bottles



Procedure:

- Fragrance Concentrate Preparation:
 - Create the fragrance concentrate by blending the essential oils and aroma chemicals. A suggested starting blend is:

■ Cedrenol: 15%

■ Vetiver oil: 10%

Sandalwood oil: 5%

Bergamot oil: 20%

Other modifiers and fixatives: 50%

- Allow the concentrate to mature for at least 48 hours.
- Dilution:
 - For an Eau de Toilette, a typical fragrance concentrate percentage is 5-15%.
 - Slowly add the fragrance concentrate to the perfumer's alcohol while stirring gently.
 - Add a small amount of distilled water (typically 2-5%) to the mixture.
- Maceration and Filtration:
 - Allow the mixture to macerate in a cool, dark place for several weeks to allow the scents to meld and mature.
 - After maceration, chill the solution and filter it through filter paper to remove any precipitates.
- Bottling:
 - Pour the finished Eau de Toilette into glass bottles and seal tightly.



Skin Sensitization Assessment: In Vitro Skin Sensitization Assay (OECD 442D)

This protocol is a generalized adaptation of the OECD Guideline 442D for assessing the skin sensitization potential of a fragrance ingredient like **cedrenol**.

Objective: To determine the potential of **cedrenol** to induce skin sensitization through an in vitro assay measuring the activation of the Keap1-Nrf2-ARE pathway in keratinocytes.

Materials and Equipment:

- KeratinoSens™ cell line
- Cell culture medium and supplements
- Cedrenol test substance
- Positive and negative controls
- Luciferase assay reagent
- Luminometer
- 96-well plates
- CO₂ incubator

Procedure:

- Cell Culture: Culture the KeratinoSens™ cells according to standard protocols.
- Exposure: Seed the cells in 96-well plates and expose them to a range of concentrations of **cedrenol** for 48 hours. Include positive (e.g., cinnamaldehyde) and negative (e.g., lactic acid) controls.
- Luciferase Assay: After the exposure period, lyse the cells and measure the luciferase activity using a luminometer.



• Data Analysis:

- Calculate the fold induction of luciferase activity for each concentration of cedrenol compared to the vehicle control.
- Determine the EC1.5 value, which is the concentration at which a 1.5-fold induction of luciferase activity is observed.
- A substance is classified as a sensitizer if the EC1.5 value is less than or equal to 2000 μM.

Safety and Regulatory Information

Cedrenol and its primary source, cedarwood oil, have been reviewed for their toxicological and dermatological effects when used as fragrance ingredients.[6]

Table 4: Toxicological Data for **Cedrenol** and Related Substances

Endpoint	Test Substance	Result	Source(s)
Acute Oral Toxicity (Rat)	Cedrenol	LD50 > 5000 mg/kg	[4]
Acute Dermal Toxicity (Rabbit)	Cedrenol	LD50 > 5000 mg/kg	[4]
Skin Irritation (Human Patch Test)	8% solution of Cedrenol	No irritation or sensitization	[4]
Skin Sensitization	Cedrol	2 out of 20 individuals showed a reaction in one study, none in a subsequent test.	[2]

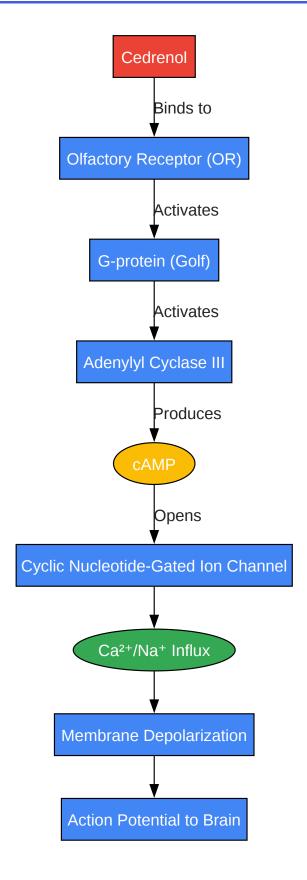
The International Fragrance Association (IFRA) sets standards for the safe use of fragrance ingredients.[7] While **cedrenol** itself is not currently restricted, related components of cedarwood oil, such as cedrene, are.[8] It is crucial to adhere to the latest IFRA amendments and local regulations when formulating with **cedrenol**.



Olfactory Signaling Pathway

The perception of odorants like **cedrenol** begins with the interaction of the molecule with specific Olfactory Receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. While the specific receptor for **cedrenol** has not been definitively identified, the general olfactory signaling cascade is well-understood. For instance, a related sesquiterpene, α -cedrene, has been shown to activate the olfactory receptor OR10J5.[9]





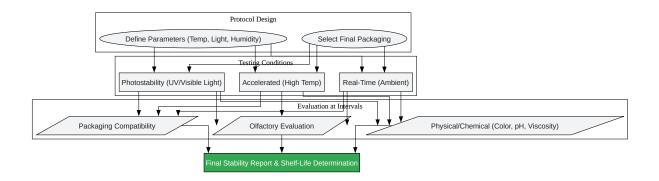
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Generalized Olfactory Signaling Pathway



Stability Testing Workflow

Ensuring the stability of a fragrance ingredient like **cedrenol** within a final product is critical for product quality and longevity.



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Fragrance Stability Testing Workflow

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